Structural Elucidation and Spectroscopic Profiling of 2-Methyl-2-undecene

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Methyl-2-undecene*
CAS No.:	*56888-88-1*
Cat. No.:	*B11940385*

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Content Type: Technical Reference Guide Subject: Spectroscopic Characterization (

) Date: October 26, 2023 Author: Senior Application Scientist

Executive Summary & Chemical Context

2-Methyl-2-undecene (CAS: 56888-88-1) serves as a critical reference standard in the analysis of volatile organic compounds (VOCs), insect pheromones, and petrochemical degradation products. As a trisubstituted alkene, it exhibits distinct stability and spectral signatures compared to its terminal isomer, 2-methyl-1-undecene.

This guide provides a rigorous breakdown of its spectroscopic identity, focusing on the causality between its molecular structure and the observed signals in Mass Spectrometry (MS), Infrared Spectroscopy (IR), and Nuclear Magnetic Resonance (NMR).

Physicochemical Profile

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Property	Value
Molecular Formula	
Molecular Weight	168.32 g/mol
Boiling Point	~215°C (Predicted)
Density	~0.76 g/mL
Refractive Index	

Mass Spectrometry (EI-MS)

Methodology: Electron Ionization (70 eV) Core Diagnostic: Allylic Cleavage & Carbocation Stability

The mass spectrum of **2-methyl-2-undecene** is dominated by fragmentation driven by the stability of the allylic cation. Unlike linear alkanes which show a smooth decay of

clusters, this molecule exhibits a specific "fingerprint" due to the trisubstituted double bond.

Fragmentation Logic[2]

- Molecular Ion (

  ): A distinct but often weak signal appears at m/z 168.
- Base Peak (m/z 69): This is the diagnostic peak. It arises from the allylic cleavage of the C4-C5 bond. The resulting fragment is the 2-methyl-2-butenyl cation (

  ), which is resonance-stabilized.
- Secondary Fragments:
  - m/z 55: Loss of methylene from the base peak or direct formation of

    .
  - m/z 41: The allyl cation (

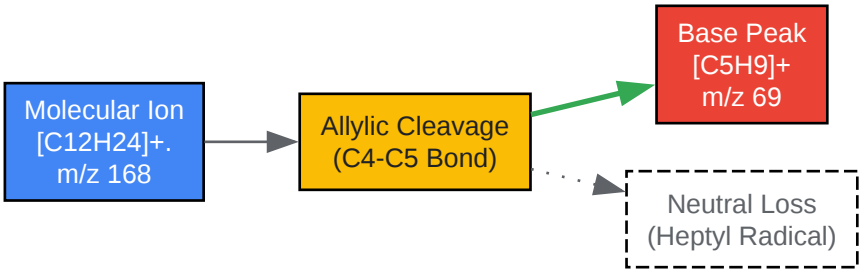
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), common in all alkenes.

MS Data Table

m/z	Intensity	Fragment Assignment	Mechanism
168	Low		Molecular Ion
69	100 (Base)		Allylic Cleavage (Diagnostic)
55	High		Rearrangement/Loss of
41	Medium		Allyl cation

Visualization: Fragmentation Pathway



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Caption: Figure 1. The dominant fragmentation pathway yielding the diagnostic m/z 69 base peak via allylic cleavage.

Infrared Spectroscopy (FT-IR)

Methodology: Thin film (neat) on NaCl/KBr plates or ATR. Core Diagnostic:

vs

Hybridization differentiation.

The IR spectrum validates the presence of the trisubstituted alkene moiety (

).

Wavenumber ( )	Intensity	Vibrational Mode	Diagnostic Note
2960-2850	Strong	C-H Stretch ( )	Methyl/Methylene envelope.
~3050	Weak	=C-H Stretch ( )	Often buried in the alkane noise, but distinct above 3000.
1670-1660	Weak/Med	C=C Stretch	Weak due to low dipole moment change in pseudo-symmetric internal alkenes.
1460	Medium	C-H Bend	Scissoring of groups.
1375	Medium	Bend	Gem-dimethyl doublet characteristic of isopropyl-like systems.
820-800	Medium	=C-H Out-of-Plane	Characteristic of trisubstituted alkenes.

NMR Spectroscopy

Methodology: 500 MHz (

), 125 MHz (

) in

. Core Diagnostic: Integration ratios and chemical shift environment.

NMR (Proton)

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The proton spectrum distinguishes the "head" (alkene) from the "tail" (alkyl chain).

Shift (ppm)	Mult.	Int.[1][2][3][4][5][6]	Assignment	Structural Logic
5.10	t (br)	1H	=CH-	Vinyl proton. Triplet due to coupling with adjacent .
1.95	q/m	2H	=CH-CH -	Allylic methylene. Deshielded by -system.
1.68	s	3H	=C(CH)-	Methyl cis to alkyl chain (Deshielded).
1.60	s	3H	=C(CH)-	Methyl trans to alkyl chain.
1.26	m	12H	Bulk -CH -	Methylene envelope of the octyl chain.
0.88	t	3H	Terminal -CH	Standard terminal methyl triplet.

NMR (Carbon)

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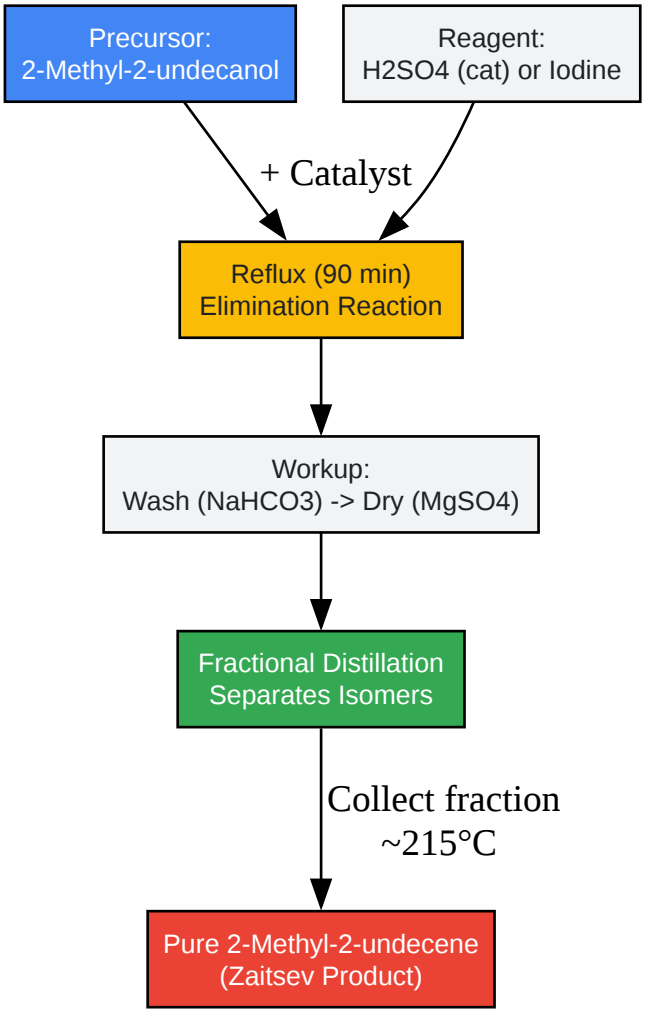
Shift (ppm)	Type	Assignment
131.2	Cq	C2 (Quaternary alkene carbon)
124.8	CH	C3 (Methine alkene carbon)
32.1 - 22.9		Alkyl chain carbons
25.9		Methyl on C2
17.8		Methyl on C2
14.1		Terminal Methyl

Experimental Protocol: Synthesis & Purification

To generate authentic standards for validation, the acid-catalyzed dehydration of 2-methyl-2-undecanol is the industry-standard protocol [1, 2]. This follows Zaitsev's rule, favoring the more substituted **2-methyl-2-undecene** over the terminal 2-methyl-1-undecene.

Workflow Diagram

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Caption: Figure 2. Synthetic workflow for the selective production of **2-methyl-2-undecene**.

Step-by-Step Procedure

- Reaction Setup: In a 100 mL Round Bottom Flask (RBF), charge 0.1 mol of 2-methyl-2-undecanol. Add a catalytic amount of

  (approx 5 drops) or a crystal of Iodine.

- Dehydration: Attach a reflux condenser and heat the mixture to 100°C for 1-2 hours. The tertiary alcohol dehydrates readily via an E1 mechanism.

- Phase Separation: Cool the mixture. The alkene layer will separate from the aqueous acid layer (if appreciable water is formed).

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- Neutralization: Wash the organic layer with 10%

  to neutralize acid traces, followed by brine.

- Drying: Dry the organic phase over anhydrous

  and filter.

- Purification: Perform fractional distillation. The terminal alkene (2-methyl-1-undecene) has a slightly lower boiling point. Collect the major fraction corresponding to the trisubstituted product.

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- To cite this document: BenchChem. [Structural Elucidation and Spectroscopic Profiling of 2-Methyl-2-undecene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11940385/docs#structural-elucidation-and-spectroscopic-profiling-of-2-methyl-2-undecene]

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